

# "Antitumor agent-39" chemical structure and properties

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## Compound of Interest

Compound Name: Antitumor agent-39

Cat. No.: B12419181

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## In-Depth Technical Guide to Antitumor Agent-39

For Researchers, Scientists, and Drug Development Professionals

### Abstract

**Antitumor agent-39** is a potent synthetic peptide belonging to the auristatin class of microtubule-disrupting agents. With a molecular formula of  $C_{40}H_{69}N_5O$  and a molecular weight of 732.01 g/mol, this pentapeptide, identified as compound 64 in U.S. Patent US20050009751A1, exhibits significant cytotoxic activity against a range of cancer cell lines. Its mechanism of action centers on the inhibition of tubulin polymerization, leading to cell cycle arrest at the G2/M phase and subsequent apoptosis. This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **Antitumor agent-39**, along with detailed experimental protocols and an examination of its mechanism of action.

### Chemical Structure and Properties

**Antitumor agent-39** is a synthetic analog of the natural product dolastatin 10. While the exact amino acid sequence of "**Antitumor agent-39**" is not publicly disclosed, it is characterized as a pentapeptide derivative of auristatin. Based on the patent information and the common structure of related auristatin analogs like Monomethyl Auristatin E (MMAE), a probable core structure can be inferred.

Table 1: Physicochemical Properties of **Antitumor Agent-39**

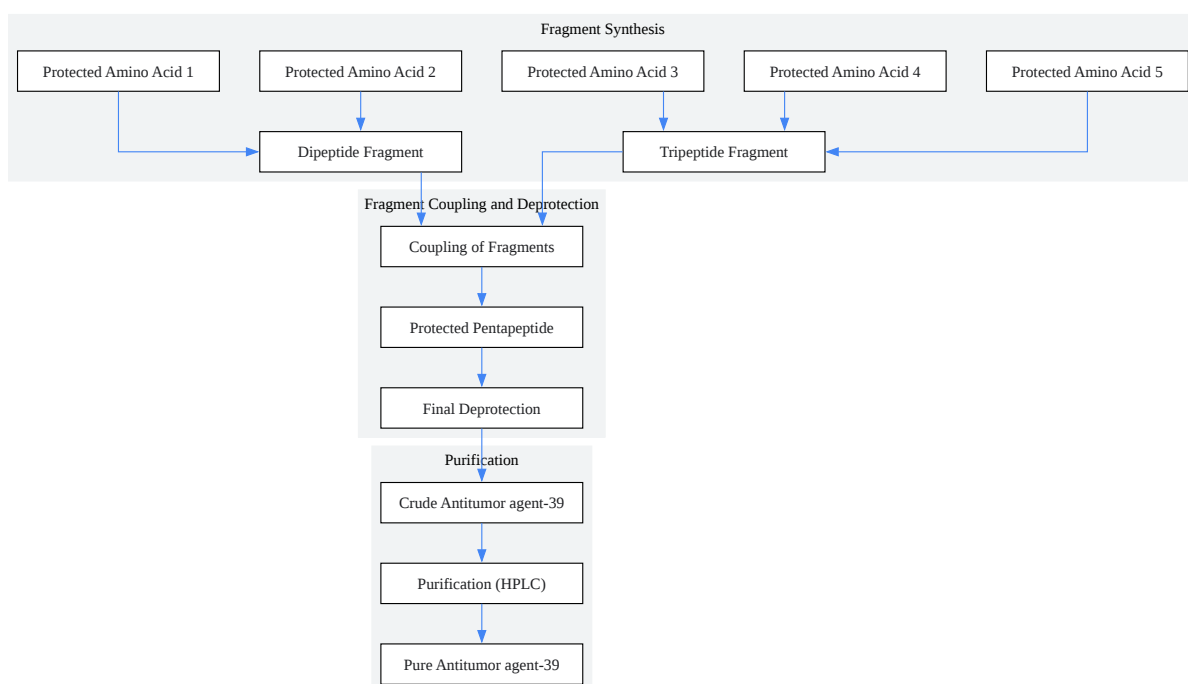
Property	Value	Reference
Molecular Formula	C40H69N5O	[1]
Molecular Weight	732.01 g/mol	[1]
Class	Auristatin, Peptide	[1]
Patent Reference	US20050009751A1 (Compound 64)	[1]

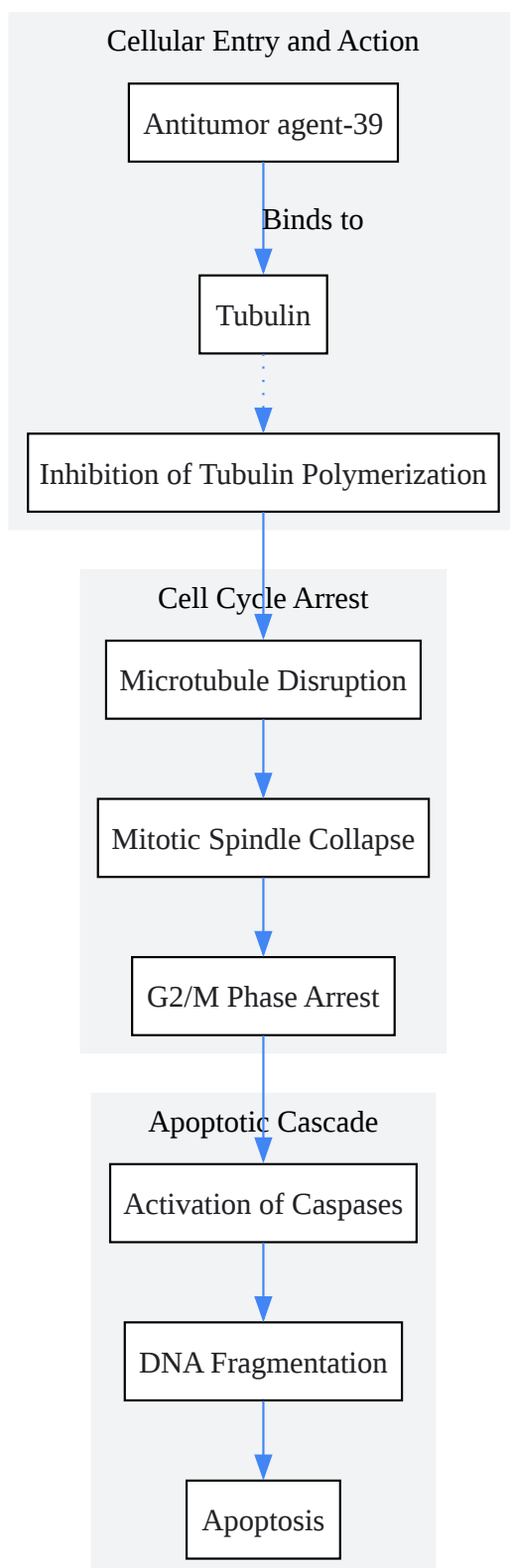
## Synthesis of Antitumor Agent-39

The synthesis of **Antitumor agent-39**, like other auristatins, is a complex multi-step process that can be achieved through either solid-phase or solution-phase peptide synthesis. The general approach involves the sequential coupling of protected amino acid residues.

### General Synthetic Workflow

A convergent solution-phase synthesis is often employed for large-scale production of auristatins. This involves the synthesis of peptide fragments which are then coupled to form the final pentapeptide.





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## References

- 1. WO2014152199A1 - Antibody drug conjugate (adc) purification - Google Patents [patents.google.com]
- To cite this document: BenchChem. ["Antitumor agent-39" chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12419181#antitumor-agent-39-chemical-structure-and-properties]

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